

# Essential Safety and Handling Guide for BLU-2864 (Avapritinib)

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## Compound of Interest

Compound Name: BLU2864

Cat. No.: B10857124

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This guide provides crucial safety and logistical information for laboratory professionals handling BLU-2864, also known as avapritinib. Adherence to these procedures is essential for maintaining a safe research environment and ensuring the integrity of experimental work.

## Personal Protective Equipment (PPE)

When handling BLU-2864, a comprehensive approach to personal protection is mandatory to prevent exposure. The following table summarizes the required PPE.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Must be equipped with side-shields to protect against splashes.
Hand Protection	Protective Gloves	Chemical-resistant gloves are required. Standard nitrile gloves (BS EN 374:2003 or equivalent) are the minimum requirement. <a href="#">[1]</a>
Body Protection	Impervious Clothing	A lab coat or other impervious clothing should be worn to protect the skin. <a href="#">[2]</a>
Respiratory Protection	Suitable Respirator	Use in a well-ventilated area, preferably a chemical fume hood. If not possible, a suitable respirator is necessary. <a href="#">[1]</a> <a href="#">[2]</a>

## Safe Handling and Operational Plan

### Engineering Controls:

- Work with BLU-2864 should be conducted in a designated area, such as a chemical fume hood, to minimize inhalation exposure.[\[1\]](#)
- Ensure that a safety shower and an eye wash station are readily accessible in the laboratory.[\[1\]](#)[\[2\]](#)

### Procedural Guidance:

- Preparation: Before handling the compound, ensure all necessary PPE is correctly worn. Prepare the work area by laying down absorbent, disposable bench paper.
- Weighing and Reconstitution:
  - Handle the solid form of BLU-2864 in a chemical fume hood to avoid generating dust.[\[1\]](#)

- When preparing solutions, add the solvent slowly to the powder to prevent splashing.
- Administration (In Vitro/In Vivo):
  - When administering the compound in experimental settings, continue to wear all recommended PPE.
  - For in vivo studies, be mindful of potential exposure through animal waste and handle cage changes with appropriate precautions.
- Post-Handling:
  - After handling, thoroughly wash hands and any exposed skin with soap and water.[\[2\]](#)
  - Decontaminate all work surfaces and equipment by scrubbing with alcohol.[\[2\]](#)
  - Contaminated clothing should be removed and washed before reuse.[\[1\]](#)

## Spill and Disposal Plan

### Spill Containment:

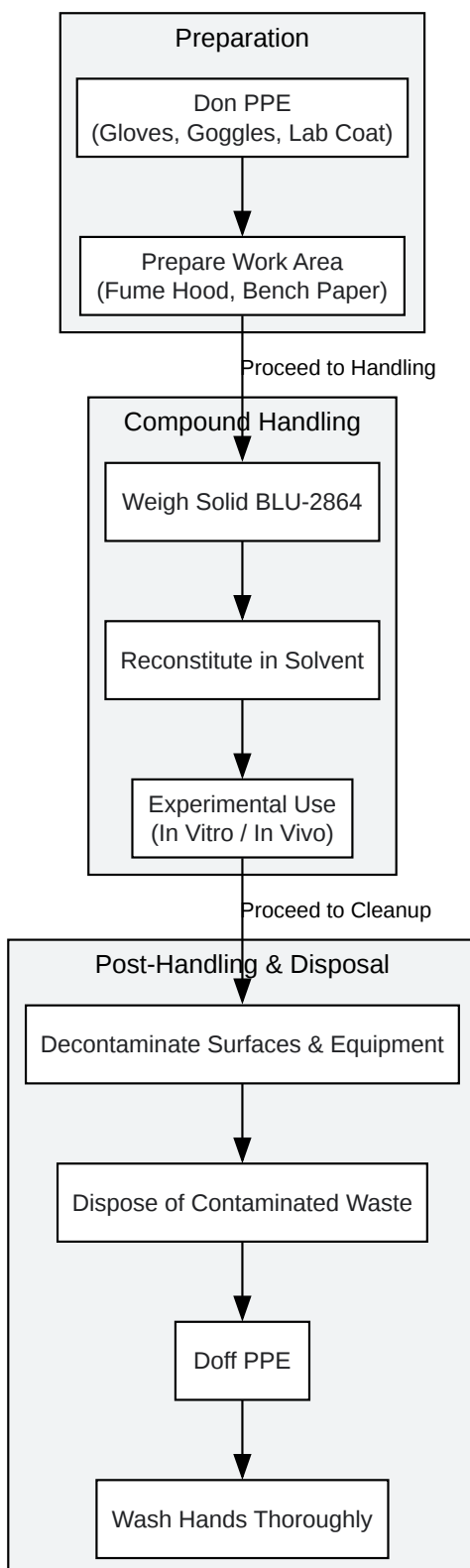
- In the event of a spill, evacuate personnel to a safe area.[\[2\]](#)
- For liquid spills, absorb the material with a finely-powdered liquid-binding material such as diatomite or universal binders.[\[2\]](#)
- For solid spills, carefully collect the powder without creating dust.

### Waste Disposal:

- All waste materials, including contaminated PPE, bench paper, and excess compound, must be disposed of as hazardous waste.
- Dispose of contents and containers at an approved waste disposal plant.[\[1\]](#)
- Prevent the product from entering drains or water courses.[\[2\]](#)

## Experimental Workflow for Handling BLU-2864

The following diagram illustrates the standard workflow for safely handling BLU-2864 in a laboratory setting.



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*Workflow for Safe Handling of BLU-2864*

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## References

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